

2',3'-Dichloro-2,2,2-trifluoroacetophenone molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',3'-Dichloro-2,2,2-trifluoroacetophenone

Cat. No.: B1325217

[Get Quote](#)

An In-depth Technical Guide to 2',3'-Dichloro-2,2,2-trifluoroacetophenone

This technical guide provides a detailed overview of the chemical and physical properties of **2',3'-Dichloro-2,2,2-trifluoroacetophenone**, catering to researchers, scientists, and professionals in drug development.

Chemical Identity and Molecular Weight

2',3'-Dichloro-2,2,2-trifluoroacetophenone is an aromatic ketone. Its molecular structure consists of a phenyl ring substituted with two chlorine atoms at the 2' and 3' positions and a trifluoroacetyl group. The molecular weight of this compound has been computationally determined to be 243.01 g/mol .[\[1\]](#)

A logical diagram illustrating the key identifiers and molecular formula of the compound is provided below.

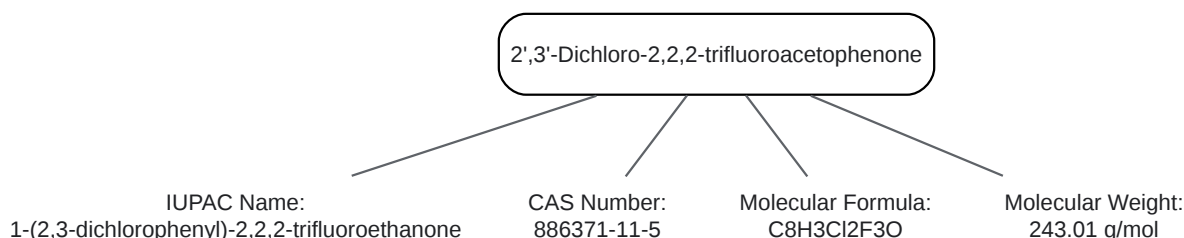


Figure 1. Chemical Identity of 2',3'-Dichloro-2,2,2-trifluoroacetophenone

[Click to download full resolution via product page](#)

Figure 1. Chemical Identity Diagram

Physicochemical Properties

A summary of the key computed physical and chemical properties of **2',3'-Dichloro-2,2,2-trifluoroacetophenone** is presented in the table below. These properties are essential for understanding its behavior in chemical reactions and biological systems.

Property	Value	Source
Molecular Weight	243.01 g/mol	Computed by PubChem 2.1[1]
Molecular Formula	C8H3Cl2F3O	PubChem[1]
IUPAC Name	1-(2,3-dichlorophenyl)-2,2,2-trifluoroethanone	Computed by LexiChem 2.6.6[1]
CAS Number	886371-11-5	EPA DSSTox[1]
Monoisotopic Mass	241.9513046 Da	Computed by PubChem 2.1[1]
Topological Polar Surface Area	17.1 Å ²	Computed by Cactvs 3.4.6.11[1]
Heavy Atom Count	14	Computed by Cactvs 3.4.6.11[1]
Hydrogen Bond Donor Count	0	Computed by Cactvs 3.4.6.11[1]
Hydrogen Bond Acceptor Count	1	Computed by Cactvs 3.4.6.11[1]
Rotatable Bond Count	1	Computed by Cactvs 3.4.6.11[1]
XLogP3-AA	4	Computed by XLogP3 3.0[1]

Experimental Data and Protocols

Detailed experimental protocols, including synthesis methods, signaling pathway involvement, and specific biological activities for **2',3'-Dichloro-2,2,2-trifluoroacetophenone**, are not readily available in the public domain literature based on the performed search.

It is important to distinguish this compound from its isomer, 3',5'-Dichloro-2,2,2-trifluoroacetophenone (CAS No. 130336-16-2). Extensive literature exists for the 3',5'-dichloro isomer, which is a well-documented key intermediate in the synthesis of several veterinary active pharmaceutical ingredients (APIs) such as Fluralaner, Lotilaner, and Afoxolaner, as well as various agrochemicals.[2][3][4][5][6] Methodologies for the synthesis of the 3',5'-dichloro isomer often involve Grignard reactions with trifluoroacetic anhydride or reactions with ethyl trifluoroacetate.[4][5][7]

Due to the lack of specific experimental workflows for the 2',3'-dichloro isomer, a corresponding visualization cannot be provided at this time.

Safety and Classification

Information regarding the specific hazards and toxicity of **2',3'-Dichloro-2,2,2-trifluoroacetophenone** is limited. As a fluorinated organic compound, it should be handled with appropriate laboratory safety precautions, including the use of personal protective equipment (PPE) and handling within a well-ventilated fume hood. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from a commercial supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2',3'-Dichloro-2,2,2-trifluoroacetophenone | C₈H₃Cl₂F₃O | CID 24726838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]

- 4. Process For The Preparation Of 3,5 Dichloro 2,2,2 [quickcompany.in]
- 5. WO2021240331A1 - Process for the preparation of 3,5-dichloro-2,2,2-trifluoroacetophenone - Google Patents [patents.google.com]
- 6. nbinno.com [nbinno.com]
- 7. 3',5'-DICHLORO-2,2,2-TRIFLUOROACETOPHENONE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [2',3'-Dichloro-2,2,2-trifluoroacetophenone molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1325217#2-3-dichloro-2-2-2-trifluoroacetophenone-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com